

N-Chloroacetyl-D-phenylalanine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Chloroacetyl-D-phenylalanine*

Cat. No.: *B556129*

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CAS Number: 137503-97-0

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

N-Chloroacetyl-D-phenylalanine is a synthetic derivative of the naturally occurring amino acid D-phenylalanine. Its unique structure, featuring a reactive chloroacetyl group, makes it a valuable tool in various biochemical and pharmaceutical research applications. This guide provides a comprehensive overview of its properties, synthesis, and key applications, with a focus on experimental protocols and data for laboratory use.

Physicochemical and Spectroscopic Data

N-Chloroacetyl-D-phenylalanine is a white to off-white crystalline powder.^[1] While specific experimental data for some properties of the pure D-isomer are not widely published, the following tables summarize available and estimated data.

Table 1: Physicochemical Properties of **N-Chloroacetyl-D-phenylalanine**

Property	Value	Source/Notes
CAS Number	137503-97-0	[2]
Molecular Formula	C ₁₁ H ₁₂ ClNO ₃	[2]
Molecular Weight	241.67 g/mol	[2]
Appearance	White to Almost white powder to crystal	[1]
Purity	>98.0% (HPLC)	[1]
Melting Point	125.0 to 128.0 °C	[1]
Optical Rotation	-48.0 to -50.0 deg (c=1, EtOH)	[1]
LogP (Predicted)	~1.5 - 2.0	Estimated based on similar structures.
pKa (Predicted)	Carboxylic acid: ~3.5, Amide N-H: ~16	Estimated based on similar structures.
Solubility	Soluble in polar organic solvents such as ethanol, methanol, and DMF. Limited solubility in water.	General observation for similar N-acylated amino acids.

Table 2: Spectroscopic Data for N-Chloroacetyl-DL-phenylalanine

Note: Data presented is for the racemic (DL) form. The spectra for the D-isomer are expected to be identical, except in chiral environments.

Spectrum Type	Key Peaks/Shifts	Source
^1H NMR	Signals corresponding to the aromatic protons of the phenyl ring, the α -proton, the β -protons, and the protons of the chloroacetyl group.	[3]
^{13}C NMR	Resonances for the carbonyl carbons, aromatic carbons, and aliphatic carbons.	[3]
FTIR	Characteristic peaks for N-H stretching, C=O stretching (amide and carboxylic acid), and aromatic C-H stretching.	[3]
Raman	Vibrational modes corresponding to the molecular structure.	[3]
Mass Spectrometry	Molecular ion peak corresponding to the molecular weight.	[4]

Synthesis of N-Chloroacetyl-D-phenylalanine

The most common method for the synthesis of **N-Chloroacetyl-D-phenylalanine** is the N-acylation of D-phenylalanine with chloroacetyl chloride.[5] This reaction is typically performed under basic conditions to neutralize the hydrochloric acid byproduct. A generalized experimental protocol is provided below.

Experimental Protocol: N-acylation of D-phenylalanine

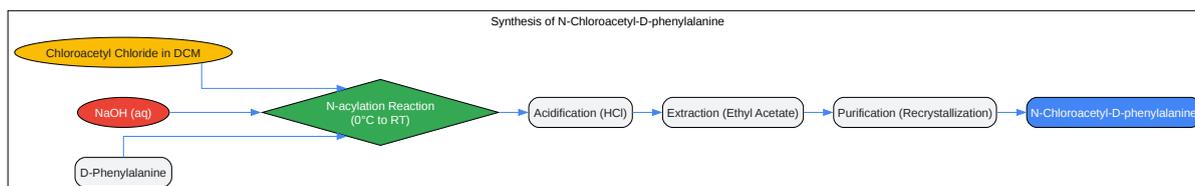
Materials:

- D-phenylalanine
- Chloroacetyl chloride

- Sodium hydroxide (NaOH) or another suitable base
- Anhydrous solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF))
- Distilled water
- Hydrochloric acid (HCl) for acidification
- Ethyl acetate for extraction
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4) for drying

Procedure:

- Dissolve D-phenylalanine in an aqueous solution of sodium hydroxide at 0 °C with stirring.
- Slowly add a solution of chloroacetyl chloride in an anhydrous organic solvent (e.g., DCM or THF) dropwise to the reaction mixture, maintaining the temperature at 0 °C.
- Continue stirring the reaction mixture at room temperature for several hours until the reaction is complete (monitor by TLC).
- Acidify the reaction mixture with dilute HCl to a pH of approximately 2-3.
- Extract the product into an organic solvent such as ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous MgSO_4 or Na_2SO_4 , and filter.
- Evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **N-Chloroacetyl-D-phenylalanine**.



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Caption: Workflow for the synthesis of **N-Chloroacetyl-D-phenylalanine**.

Applications in Research and Development

The chloroacetyl group of **N-Chloroacetyl-D-phenylalanine** serves as a reactive handle for various chemical modifications, making it a versatile building block in several research areas.

Solid-Phase Peptide Synthesis and Peptide Cyclization

N-Chloroacetyl-D-phenylalanine can be incorporated into peptides during solid-phase peptide synthesis (SPPS). The chloroacetyl group can then be used for site-specific modification or for the generation of cyclic peptides. Intramolecular cyclization can be achieved by reacting the chloroacetyl group with a nucleophilic side chain, such as the thiol group of a cysteine residue, to form a stable thioether linkage.^[2]

Experimental Protocol: On-Resin Peptide Cyclization

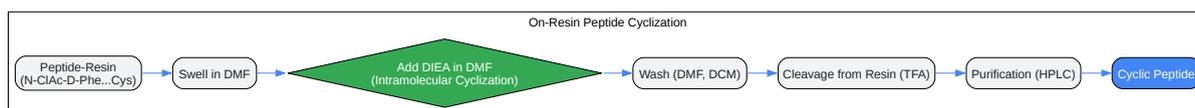
Materials:

- Peptide-resin containing an N-terminal **N-Chloroacetyl-D-phenylalanine** and a downstream cysteine residue.

- N,N-Dimethylformamide (DMF)
- Base (e.g., Diisopropylethylamine (DIEA))
- Cleavage cocktail (e.g., Trifluoroacetic acid (TFA)/triisopropylsilane/water)
- Diethyl ether

Procedure:

- Swell the peptide-resin in DMF.
- Add a solution of DIEA in DMF to the resin to facilitate the intramolecular cyclization reaction.
- Allow the reaction to proceed at room temperature with gentle agitation for several hours to overnight.
- Wash the resin thoroughly with DMF and DCM.
- Cleave the cyclic peptide from the resin using a standard cleavage cocktail.
- Precipitate the crude cyclic peptide in cold diethyl ether, wash, and dry.
- Purify the cyclic peptide by reverse-phase HPLC.



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Caption: Workflow for on-resin cyclization of a peptide.

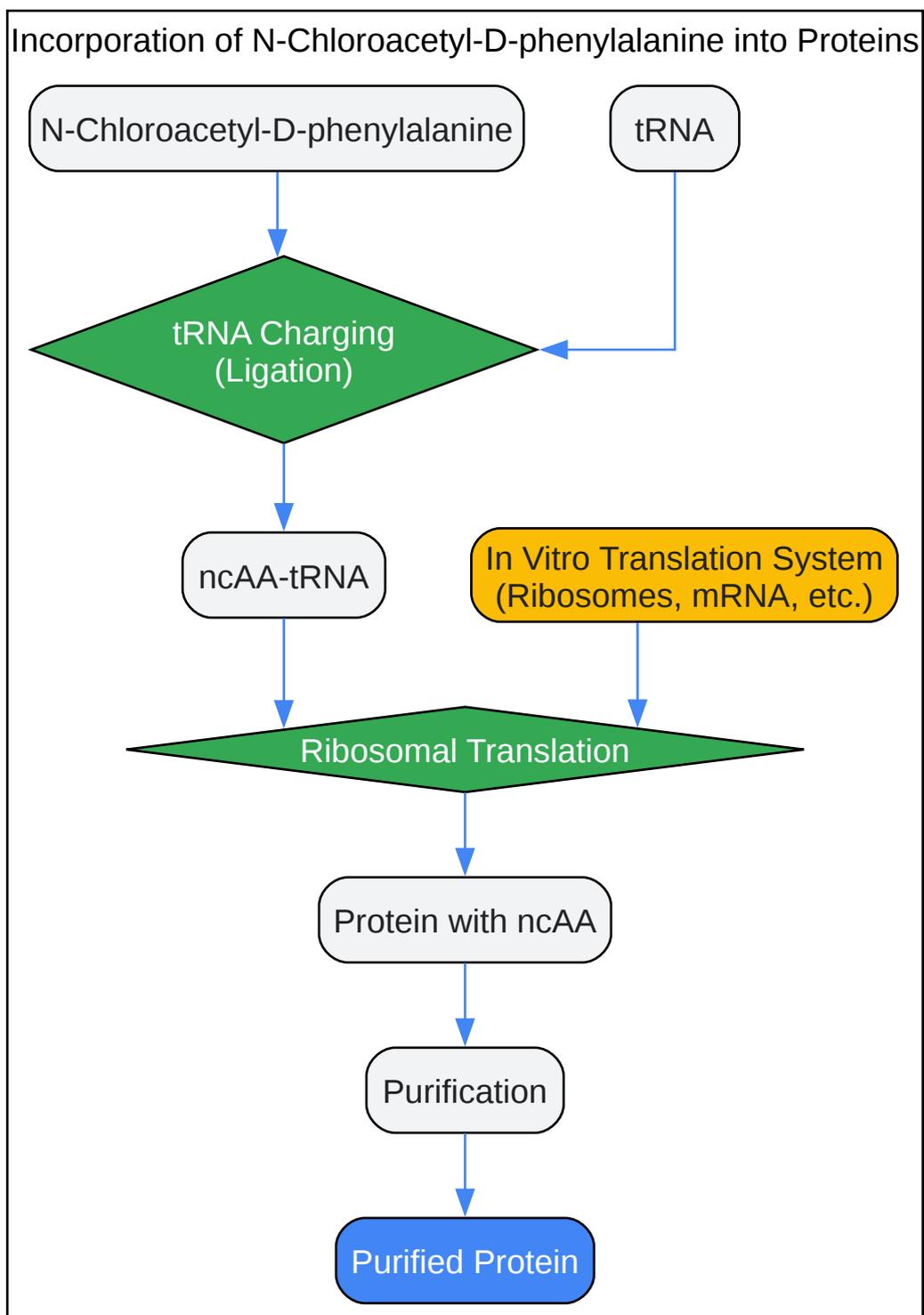
Incorporation of Non-Canonical Amino Acids into Proteins

N-Chloroacetyl-D-phenylalanine is a valuable tool for the ribosomal incorporation of non-canonical amino acids into proteins.[2] This is typically achieved using a reconstituted in vitro translation system where a specific codon is reassigned to code for the unnatural amino acid. The N-chloroacetylated amino acid is first charged onto a tRNA molecule, which then participates in protein synthesis.

Experimental Workflow: In Vitro Protein Synthesis with N-Chloroacetyl-D-phenylalanine

The process involves several key steps:

- **Preparation of ncAA-tRNA:** **N-Chloroacetyl-D-phenylalanine** is chemically or enzymatically ligated to a specific tRNA molecule.
- **In Vitro Translation:** The ncAA-tRNA is added to a cell-free protein synthesis system containing all the necessary components for translation (ribosomes, enzymes, etc.), along with an mRNA template containing the codon reassigned for the unnatural amino acid.
- **Protein Expression and Purification:** The resulting protein, now containing **N-Chloroacetyl-D-phenylalanine** at a specific site, is expressed and purified.



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Caption: Workflow for incorporating **N-Chloroacetyl-D-phenylalanine** into proteins.

Potential Biological and Therapeutic Applications

While direct studies on the biological activity of **N-Chloroacetyl-D-phenylalanine** are limited, the unique properties of D-amino acids and their derivatives suggest several potential areas of investigation for drug development professionals.

- **Enzyme Inhibition:** The reactive chloroacetyl group can act as an electrophile, potentially forming covalent bonds with nucleophilic residues in the active sites of enzymes, leading to irreversible inhibition.
- **Modulation of Peptide and Protein Aggregation:** D-amino acids have been shown to interfere with the aggregation of L-amino acid-containing peptides and proteins, a process implicated in various diseases.[6]
- **Enhanced Peptide Stability:** The incorporation of D-amino acids into peptides can increase their resistance to proteolytic degradation, thereby enhancing their pharmacokinetic properties.

Safety and Handling

N-Chloroacetyl-D-phenylalanine should be handled in a laboratory setting by trained professionals. It is advisable to consult the Safety Data Sheet (SDS) from the supplier for detailed information on handling, storage, and disposal. As with all chemicals, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.

Conclusion

N-Chloroacetyl-D-phenylalanine is a versatile and valuable research chemical with significant potential in peptide chemistry, protein engineering, and drug discovery. Its ability to be incorporated into peptides and proteins and to serve as a handle for chemical modification opens up numerous possibilities for creating novel molecular tools and therapeutic candidates. Further research into its direct biological activities is warranted to fully explore its potential in various scientific and pharmaceutical applications.

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